

# A Technical Guide to 2-Ethyl-6-methylphenol: Synonyms, Properties, and Experimental Context

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## Compound of Interest

Compound Name: 2-Ethyl-6-methylphenol

Cat. No.: B167550

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Ethyl-6-methylphenol**, a substituted alkylphenol of interest in various scientific and industrial domains. This document consolidates information on its nomenclature, physicochemical properties, and known biological activities, offering a valuable resource for professionals in chemical research and drug development.

## Chemical Identity: Synonyms and Identifiers

**2-Ethyl-6-methylphenol** is known by several names in chemical literature and databases. Accurate identification is crucial for literature searches and regulatory compliance.

- Systematic IUPAC Name: **2-Ethyl-6-methylphenol**[\[1\]](#)[\[2\]](#)
- Common Synonyms: 6-Ethyl-o-cresol, 6-Ethyl-ortho-cresol, 3-Ethyl-2-hydroxytoluene, 2-Methyl-6-ethylphenol, 6-Methyl-2-ethylphenol, Phenol, 2-ethyl-6-methyl-[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- CAS Number: 1687-64-5[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#)
- PubChem CID: 519333[\[8\]](#)[\[9\]](#)
- MDL Number: MFCD00962292[\[2\]](#)[\[8\]](#)[\[9\]](#)

## Physicochemical Properties

A summary of the key quantitative data for **2-Ethyl-6-methylphenol** is presented in the table below. These properties are essential for experimental design, formulation development, and safety assessments.

Property	Value	Source(s)
Molecular Formula	C <sub>9</sub> H <sub>12</sub> O	<a href="#">[7]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Molecular Weight	136.19 g/mol	<a href="#">[7]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Appearance	Light yellow to brown clear liquid	<a href="#">[4]</a> <a href="#">[11]</a>
Boiling Point	94-100 °C at 15 mmHg; 214 °C (lit.)	<a href="#">[8]</a> <a href="#">[9]</a>
Density	~0.9809 g/cm <sup>3</sup> (estimate)	<a href="#">[11]</a> <a href="#">[12]</a>
Solubility	Soluble in DMSO (100 mg/mL)	<a href="#">[10]</a>
InChI Key	CIRRFAQIWQFQSS-UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[5]</a>

## Biological Activity and Experimental Protocols

**2-Ethyl-6-methylphenol** has been identified as a component in complex mixtures with demonstrated biological effects, notably insecticidal and bactericidal activities.[\[10\]](#)[\[11\]](#)

### 3.1. Cited Research

Two key studies are frequently referenced in connection with the biological activity of this compound:

- Miller RL, et al. (1971): This study identified **2-Ethyl-6-methylphenol** as a component of a biologically active neutral subfraction of cigarette smoke condensate.[\[10\]](#)[\[11\]](#) The focus was on the isolation and identification of various alkylphenols and aryl nitriles.

- Bedmutha R, et al. (2011): This research investigated the insecticidal and bactericidal properties of bio-oil derived from the fast pyrolysis of coffee grounds.[10][11] The bio-oil, containing a mixture of phenolic compounds including **2-Ethyl-6-methylphenol**, showed significant activity against pests like the Colorado Potato Beetle and bacteria such as *Streptomyces scabies*.[13]

### 3.2. Generalized Experimental Protocol for Bioactivity Screening

While the full, detailed experimental protocols from the cited literature are not provided here, a generalized workflow for assessing the insecticidal and bactericidal properties of a compound like **2-Ethyl-6-methylphenol**, based on common methodologies in the field, is outlined below.

Objective: To determine the efficacy of **2-Ethyl-6-methylphenol** as an insecticidal and bactericidal agent.

Materials:

- **2-Ethyl-6-methylphenol** (high purity)
- Target insect species (e.g., *Leptinotarsa decemlineata* larvae)
- Target bacterial strains (e.g., *Streptomyces scabies*, *Clavibacter michiganensis*)
- Appropriate solvents (e.g., DMSO, ethanol) and sterile growth media (e.g., nutrient agar, tryptic soy broth)
- Control substances (negative: solvent alone; positive: known insecticide/bactericide)
- Standard laboratory equipment (pipettes, petri dishes, incubators, etc.)

Insecticidal Assay (Leaf Dip Bioassay - Generalized):

- Preparation of Test Solutions: Prepare a series of concentrations of **2-Ethyl-6-methylphenol** in a suitable solvent.
- Treatment of Foliage: Dip leaves of the host plant (e.g., potato leaves) into the test solutions for a standardized time and allow them to air dry.

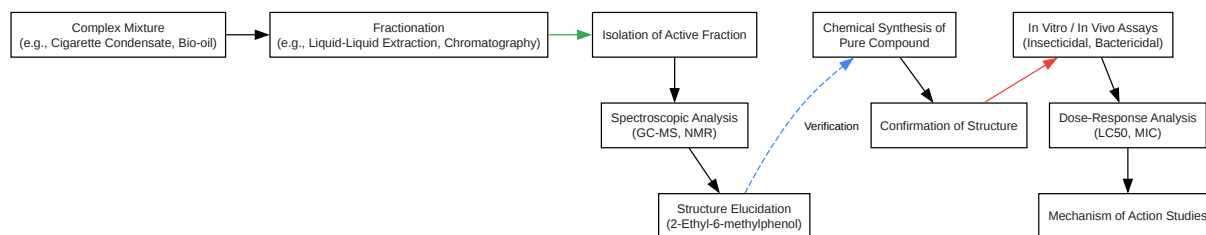
- **Insect Exposure:** Place the treated leaves in petri dishes or ventilated containers with a cohort of test insects (e.g., 10-15 larvae).
- **Incubation:** Maintain the containers under controlled environmental conditions (temperature, humidity, light).
- **Data Collection:** Record insect mortality at regular intervals (e.g., 24, 48, and 72 hours).
- **Analysis:** Calculate mortality rates and determine the  $LC_{50}$  (lethal concentration for 50% of the population) using probit analysis.

#### Bactericidal Assay (Broth Dilution Method - Generalized):

- **Preparation of Inoculum:** Grow the target bacteria in a suitable broth medium to a standardized cell density.
- **Preparation of Test Solutions:** Create serial dilutions of **2-Ethyl-6-methylphenol** in sterile broth in a 96-well microplate.
- **Inoculation:** Add a standardized volume of the bacterial inoculum to each well.
- **Incubation:** Incubate the microplate at the optimal growth temperature for the bacteria for a specified period (e.g., 24-48 hours).
- **Data Collection:** Measure the optical density (OD) of each well to assess bacterial growth. A viability stain can also be used.
- **Analysis:** Determine the Minimum Inhibitory Concentration (MIC), which is the lowest concentration of the compound that prevents visible bacterial growth.

## Workflow for Chemical Identification and Characterization

The process of identifying a compound from a complex mixture and characterizing its activity follows a logical progression. The diagram below illustrates this general workflow.



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Caption: General workflow for isolating, identifying, and characterizing a bioactive compound.

## Potential Signaling Pathways and Mechanism of Action

While specific signaling pathways for **2-Ethyl-6-methylphenol** are not well-documented, the broader class of alkylphenols is known to interact with various biological systems. This provides a basis for hypothesizing potential mechanisms of action that warrant further investigation.

- **Endocrine Disruption:** Alkylphenols are known xenoestrogens, capable of binding to estrogen receptors ( $ER\alpha$  and  $ER\beta$ ) and modulating their activity.[6][14] This interaction can trigger both genomic and non-genomic signaling cascades, affecting processes like cell proliferation and hormone release.[6]
- **Ion Channel Modulation:** Some studies suggest that alkylphenols can act as agonists for the Transient Receptor Potential Ankyrin 1 (TRPA1) ion channel.[2][9][15] TRPA1 is a sensor for noxious chemical stimuli, and its activation in neurons can lead to pain and inflammation. This mechanism could be relevant to the compound's insecticidal properties, as many insecticides target the nervous system.

These potential pathways offer promising avenues for future research into the specific molecular targets and mechanisms of **2-Ethyl-6-methylphenol**.

## Conclusion

**2-Ethyl-6-methylphenol** is a well-characterized alkylphenol with a range of synonyms and established physicochemical properties. Its presence in biologically active natural extracts suggests potential applications as an antimicrobial or insecticidal agent. For drug development professionals, its structural similarity to other endocrine-disrupting compounds and potential for ion channel modulation highlight the need for careful toxicological assessment and present opportunities for research into novel therapeutic targets. Further investigation is required to elucidate its specific mechanisms of action and to fully realize its potential in applied science.

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